

2-Fluoro-6-(trifluoromethyl)phenylacetonitrile safety data sheet (SDS)

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Compound of Interest

Compound Name:	2-Fluoro-6-(trifluoromethyl)phenylacetonitrile
Cat. No.:	B065304

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An In-depth Technical Guide to the Safety of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**

This technical guide provides a comprehensive overview of the safety data for **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** (CAS No. 179946-34-0), intended for researchers, scientists, and professionals in drug development.^[1] This document synthesizes critical information from safety data sheets to ensure safe handling and use in a laboratory setting.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**.

Property	Value
Molecular Formula	C9H5F4N
Molecular Weight	203.14 g/mol [2]
Appearance	White to off-white solid [2]
Boiling Point	229 °C (lit.) [1] [2]
Density	1.363 g/mL at 25 °C (lit.) [1] [2]
Refractive Index	n20/D 1.449 (lit.) [1] [2]
Flash Point	>230 °F [2]
Solubility	Slightly soluble in acetonitrile and chloroform. [2] Low solubility in water is expected due to its non-polar nature. [3]

Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification indicates that **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** is toxic if swallowed and causes skin and serious eye irritation.[\[4\]](#)

GHS Classification Summary

Category	Classification
Acute Toxicity, Oral	Category 3 [4]
Skin Corrosion/Irritation	Category 2 [4]
Serious Eye Damage/Eye Irritation	Category 2A [4]

Label Elements

- Pictogram:
- Signal Word: Danger[\[4\]](#)

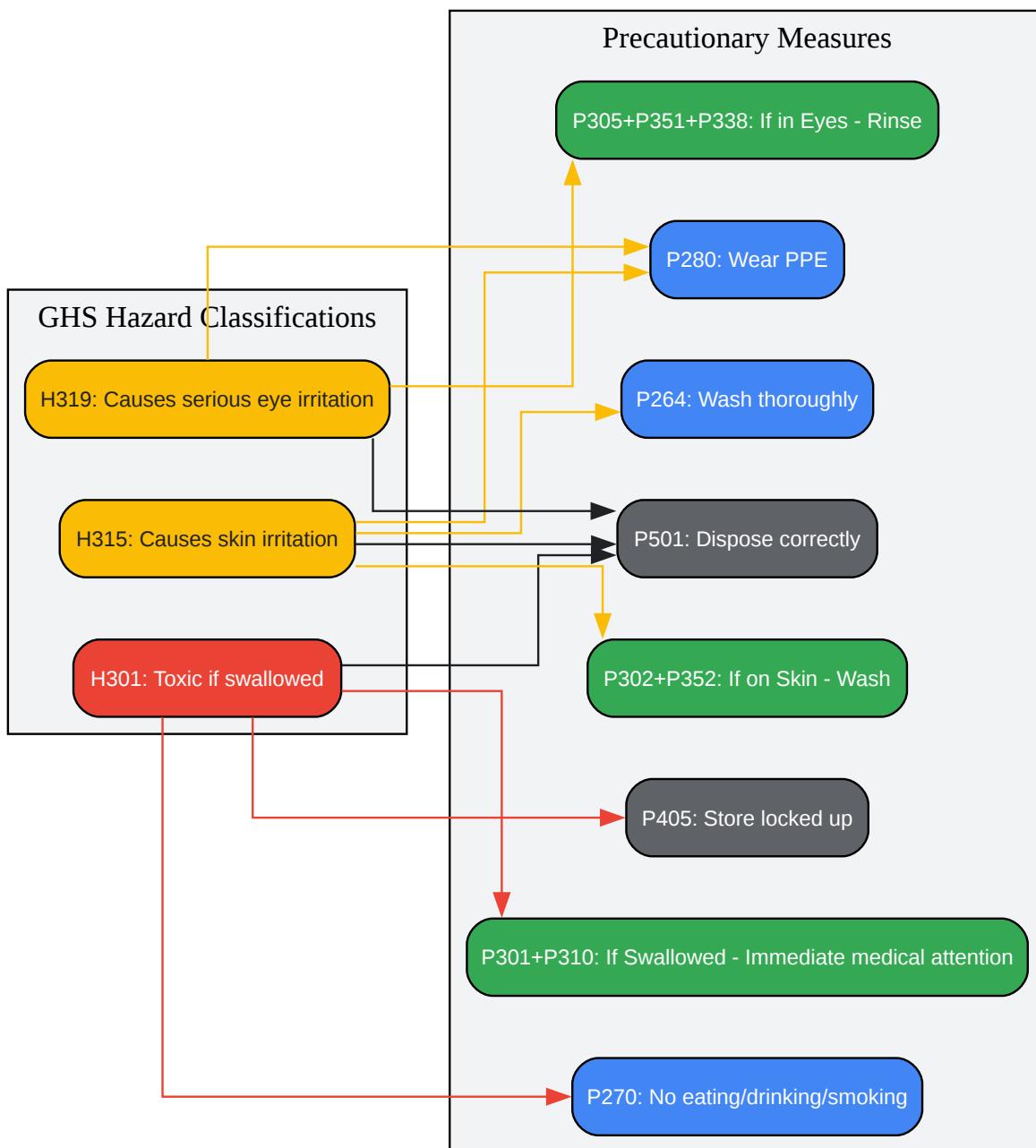
- Hazard Statements:

- H301: Toxic if swallowed.[[4](#)]
- H315: Causes skin irritation.[[4](#)]
- H319: Causes serious eye irritation.[[4](#)]

- Precautionary Statements:

- P264: Wash skin thoroughly after handling.[[4](#)][[5](#)]
- P270: Do not eat, drink or smoke when using this product.[[4](#)][[5](#)]
- P280: Wear protective gloves/ eye protection/ face protection.[[4](#)]
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/ doctor. Rinse mouth.[[4](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[[4](#)][[5](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[4](#)]
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.[[4](#)]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.[[4](#)]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[[4](#)][[5](#)]
- P405: Store locked up.[[4](#)]
- P501: Dispose of contents/ container to an approved waste disposal plant.[[4](#)][[5](#)]

Below is a logical diagram illustrating the relationship between the GHS hazard classification and the required precautionary measures.

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Caption: GHS Hazards and Corresponding Precautionary Actions.

Toxicological Information

The toxicological properties of this compound have not been fully investigated.[\[6\]](#) However, based on the available data, it is considered toxic upon single ingestion and causes skin and eye irritation.[\[4\]](#)

Toxicological Endpoint	Result
Acute Oral Toxicity	Toxic after single ingestion. [4]
Skin Corrosion/Irritation	Causes skin irritation. [4]
Serious Eye Damage/Irritation	Causes serious eye irritation. [4]
Mutagenic Effects	No information available. [6]
Reproductive Effects	No information available. [6]
Teratogenicity	No information available. [6]
STOT-Single Exposure	May cause respiratory irritation. [7]
STOT-Repeated Exposure	No information available. [6]

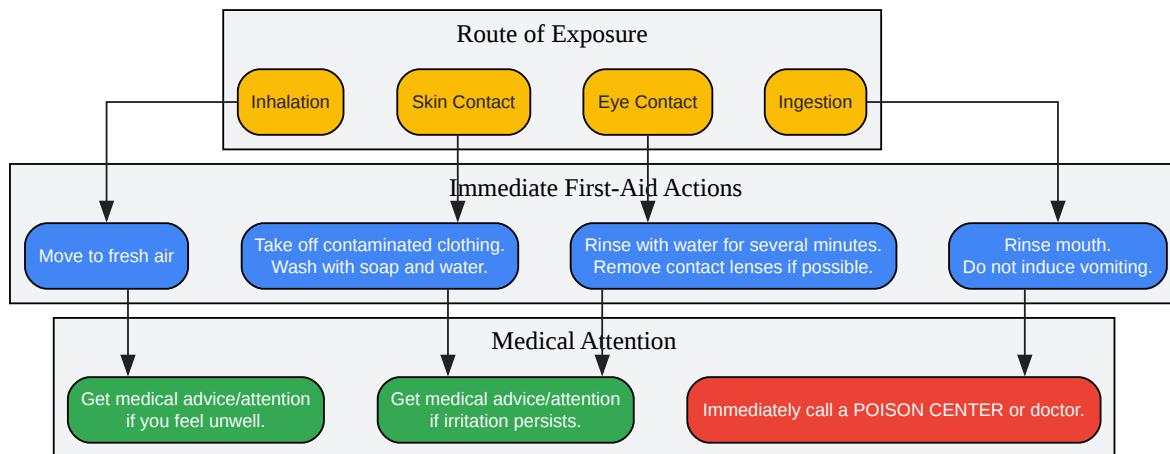
Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** are not publicly available. The classifications are typically based on standardized testing guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity: Assays are generally conducted following OECD Test Guideline 423, where the substance is administered orally to fasted animals at sequential dose levels. Clinical signs, body weight changes, and mortality are observed to determine the acute toxic category.
- Skin Irritation: This is typically assessed using OECD Test Guideline 404, which involves applying the substance to the shaved skin of an animal and observing for signs of erythema and edema.
- Eye Irritation: OECD Test Guideline 405 is the standard method, where the substance is applied to the eye of an animal, and the degree of ocular lesions is assessed.

First-Aid Measures

Immediate medical attention is crucial in case of exposure. The following workflow outlines the recommended first-aid procedures.



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Caption: First-Aid Procedures for Exposure.

Handling and Storage

Safe Handling:

- Work in a well-ventilated area or under a fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, and eye/face protection.[4]
- Avoid contact with skin, eyes, and clothing.[4][8]
- Avoid the formation of dust and aerosols.[7]

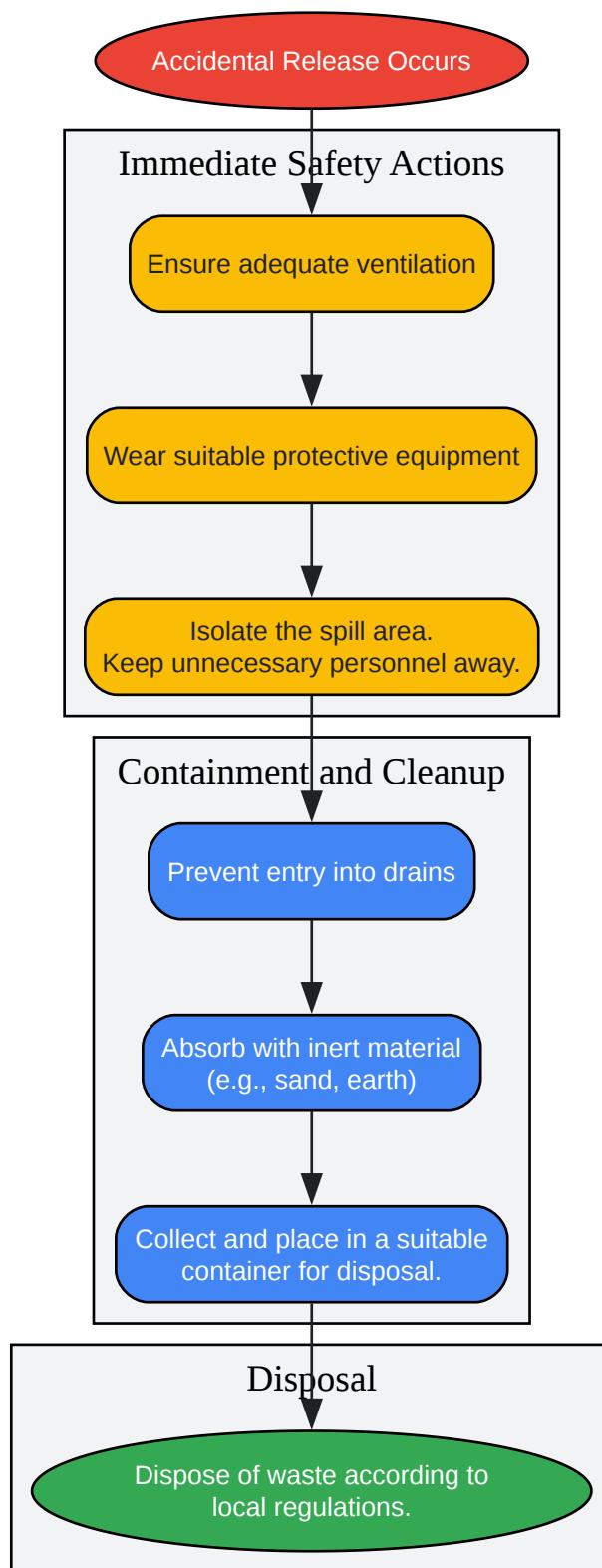
- Wash hands and face thoroughly after handling.[4][8]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Keep the container tightly closed.[4][8]
- Store in a cool, dry, and well-ventilated place.[3][9]
- Store locked up.[4][8]
- Store away from incompatible materials such as oxidizing agents and acids.[3]
- For long-term storage, a refrigerator is recommended.[2][4]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: Workflow for Handling Accidental Releases.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: Upon combustion, it may decompose to generate poisonous fumes, including carbon oxides, nitrogen oxides, hydrogen fluoride, and hydrogen cyanide.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Stability and Reactivity

- Reactivity: No data available.[4]
- Chemical Stability: Stable under normal storage conditions.[4]
- Possibility of Hazardous Reactions: None under normal processing.[4][6]
- Incompatible Materials: Oxidizing agents, reducing agents, and acids.[4][6]

Exposure Controls and Personal Protection

- Engineering Controls: Use in a well-ventilated area. A local exhaust system or a closed system is recommended.[4] Ensure that eyewash stations and safety showers are close to the workstation.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [6]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

Disposal Considerations

Dispose of this chemical and its container at an approved waste disposal plant.^[4] Waste generators must comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[6] Do not let the product enter drains.^{[4][7]}

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